

# Methoxpropamine: A Technical Guide to its Solubility in Common Laboratory Solvents

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## Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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## Introduction

**Methoxpropamine** (MXPr), also known as 2-(3-methoxyphenyl)-2-(propylamino)cyclohexan-1-one, is a dissociative anesthetic of the arylcyclohexylamine class. As a compound of interest in pharmacological and forensic research, a thorough understanding of its physicochemical properties, particularly its solubility, is crucial for experimental design, formulation development, and analytical method validation. This technical guide provides a comprehensive overview of the available solubility data for **methoxpropamine** in common laboratory solvents, details established experimental protocols for solubility determination, and presents a visual workflow to guide researchers in this process.

## Core Concepts in Solubility

The solubility of a compound is defined as the maximum concentration that can be dissolved in a specific solvent at a given temperature to form a saturated solution. For arylcyclohexylamines like **methoxpropamine**, solubility is influenced by several factors including the polarity of the solvent, the pKa of the compound, temperature, and the presence of functional groups that can

participate in hydrogen bonding or other intermolecular interactions. **Methoxpropamine**, as a hydrochloride salt, is generally expected to exhibit higher solubility in polar protic solvents.

## Quantitative Solubility Data

Precise, experimentally determined solubility data for **methoxpropamine** across a wide range of organic solvents is not extensively available in peer-reviewed literature. However, data from analytical standard suppliers provides a valuable baseline. The following table summarizes the known quantitative solubility of **methoxpropamine** hydrochloride.

| Solvent                                 | Chemical Class | Formula                          | Solubility of Methoxpropamine HCl (mg/mL) | Citation |
|-----------------------------------------|----------------|----------------------------------|-------------------------------------------|----------|
| Dimethylformamide (DMF)                 | Polar Aprotic  | C <sub>3</sub> H <sub>7</sub> NO | 20                                        | [1]      |
| Dimethyl sulfoxide (DMSO)               | Polar Aprotic  | C <sub>2</sub> H <sub>6</sub> OS | 10                                        | [1]      |
| Ethanol                                 | Polar Protic   | C <sub>2</sub> H <sub>5</sub> OH | 20                                        | [1]      |
| Phosphate-Buffered Saline (PBS), pH 7.2 | Aqueous Buffer | -                                | 2                                         | [1]      |

## Qualitative and Estimated Solubility

Based on its chemical structure and the principle of "like dissolves like," a qualitative assessment of **methoxpropamine**'s solubility in other common laboratory solvents can be inferred. Furthermore, solubility data for structurally similar arylcyclohexylamines, such as ketamine and phencyclidine, can provide useful estimations.

| Solvent               | Chemical Class        | Formula                         | Expected Qualitative Solubility of Methoxpropamine | Comparative Solubility of Similar Arylcyclohexyl amines                                    |
|-----------------------|-----------------------|---------------------------------|----------------------------------------------------|--------------------------------------------------------------------------------------------|
| Methanol              | Polar Protic          | CH <sub>3</sub> OH              | Soluble                                            | Phencyclidine HCl is soluble at 30 mg/mL.[2]<br>Ketamine is freely soluble in methanol.[3] |
| Acetonitrile          | Polar Aprotic         | C <sub>2</sub> H <sub>3</sub> N | Likely Soluble                                     | Ketamine is soluble in acetonitrile.[4]                                                    |
| Acetone               | Polar Aprotic         | C <sub>3</sub> H <sub>6</sub> O | Likely Soluble                                     | Ketamine is soluble in acetone.[5]                                                         |
| Dichloromethane (DCM) | Halogenated           | CH <sub>2</sub> Cl <sub>2</sub> | Likely Soluble                                     | -                                                                                          |
| Chloroform            | Halogenated           | CHCl <sub>3</sub>               | Likely Soluble                                     | Ketamine HCl is sparingly soluble in chloroform.[3]                                        |
| Toluene               | Aromatic Hydrocarbon  | C <sub>7</sub> H <sub>8</sub>   | Sparingly Soluble to Insoluble                     | -                                                                                          |
| Hexane                | Aliphatic Hydrocarbon | C <sub>6</sub> H <sub>14</sub>  | Insoluble                                          | -                                                                                          |
| Water                 | Aqueous               | H <sub>2</sub> O                | Sparingly Soluble                                  | Phencyclidine HCl is soluble at 11.2 mg/mL.[2]<br>Ketamine HCl is soluble at 200           |

mg/mL (20  
g/100mL).[3]

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Note: The qualitative assessments are estimations and should be confirmed by experimental determination for any critical applications.

## Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data in a specific solvent system, the following experimental protocols, based on the widely accepted "shake-flask" method, are provided.

### Materials and Equipment

- **Methoxpropamine** (analytical standard)
- Selected laboratory solvents (high purity)
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Syringes and syringe filters (e.g.,  $0.22\ \mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography-Mass Spectrometry (GC-MS)

### Protocol 1: Qualitative Solubility Determination

- **Preparation:** Add approximately 1-2 mg of **methoxpropamine** to a small vial.
- **Solvent Addition:** Add the selected solvent dropwise (approximately 100  $\mu\text{L}$  increments) while vortexing.

- Observation: Observe for complete dissolution. If the solid dissolves, the compound is considered soluble at that approximate concentration. Continue adding solvent up to a total volume of 1 mL.
- Classification:
  - Very Soluble: Dissolves quickly in a small amount of solvent.
  - Soluble: Dissolves completely upon addition of up to 1 mL of solvent.
  - Sparingly Soluble: A portion of the solid dissolves, but some remains undissolved.
  - Insoluble: No apparent dissolution.

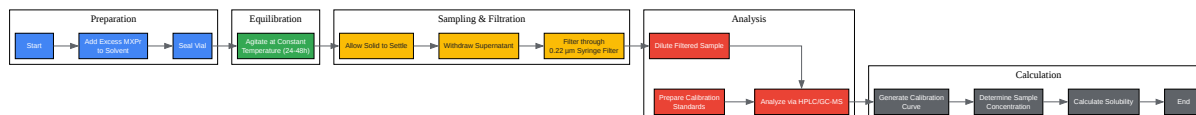
## Protocol 2: Quantitative Solubility Determination (Shake-Flask Method)

- Preparation of Saturated Solution:
  - Add an excess amount of **methoxpropamine** to a vial containing a known volume of the selected solvent (e.g., 5 mL). The presence of undissolved solid is essential to ensure a saturated solution.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a thermostatically controlled shaker set at a constant temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- Sample Collection and Preparation:
  - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter to remove any undissolved particles. This step is critical to prevent overestimation of solubility.
- Quantitative Analysis:
  - Prepare a series of calibration standards of **methoxpropamine** in the same solvent at known concentrations.
  - Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
  - Analyze the calibration standards and the diluted sample using a validated analytical method (e.g., HPLC-UV).
- Calculation:
  - Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standards.
  - Determine the concentration of the diluted sample from the calibration curve.
  - Calculate the solubility of **methoxpropamine** in the solvent by multiplying the concentration of the diluted sample by the dilution factor.

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the quantitative determination of **methoxpropamine** solubility.



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Caption: Experimental workflow for quantitative solubility determination.

## Conclusion

This technical guide consolidates the currently available quantitative and qualitative solubility data for **methoxpropamine** in common laboratory solvents. While the provided data offers a valuable starting point, the detailed experimental protocols empower researchers to precisely determine the solubility in their specific solvents of interest, ensuring the accuracy and reproducibility of their scientific investigations. The included workflow diagram serves as a clear visual aid for implementing these protocols. As a relatively new research chemical, it is anticipated that more comprehensive physicochemical data for **methoxpropamine** will become available in the future.

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